Synthesis of 5-(3-Chlorophenyl)-1,2,4-oxadiazole-3-carboxylic acid

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Compound of Interest

Compound Name:	*5-(3-Chlorophenyl)-1,2,4-oxadiazole-3-carboxylic acid*
CAS No.:	*1260774-15-9*
Cat. No.:	*B1487711*

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An In-Depth Technical Guide to the Synthesis of **5-(3-Chlorophenyl)-1,2,4-oxadiazole-3-carboxylic acid**

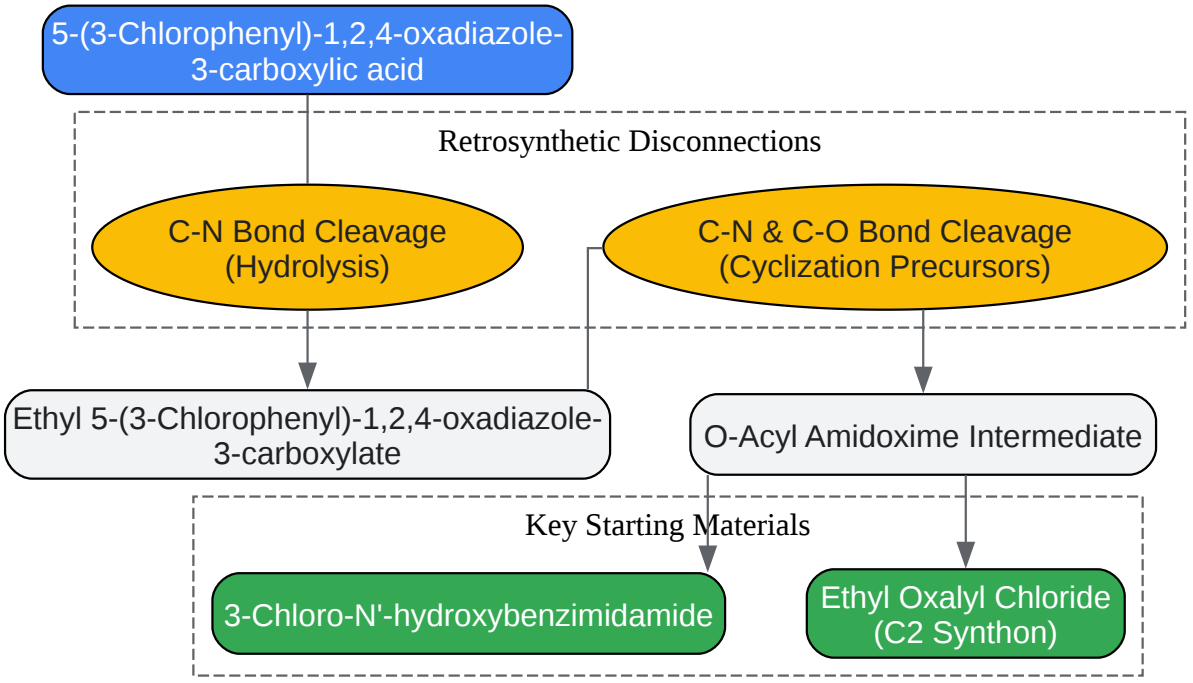
Abstract

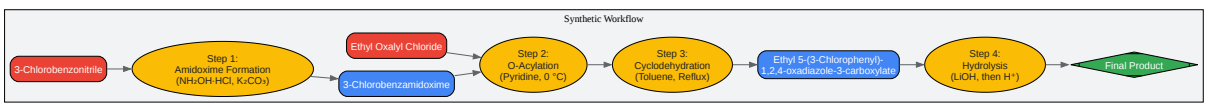
This technical guide provides a comprehensive, scientifically grounded methodology for the synthesis of **5-(3-Chlorophenyl)-1,2,4-oxadiazole-3-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug development. The 1,2,4-oxadiazole moiety is recognized as a privileged scaffold and a stable bioisostere of amide and ester functionalities, making its derivatives valuable targets for discovery programs.[1] This document details a robust and logical synthetic pathway, beginning with commercially available starting materials and proceeding through key intermediates. The guide emphasizes the rationale behind procedural choices, potential challenges, and validation techniques, designed for researchers, chemists, and professionals in the field of drug development.

Retrosynthetic Strategy and Pathway Overview

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The synthesis of 3,5-disubstituted 1,2,4-oxadiazoles is most reliably achieved through the cyclization of an O-acyl amidoxime intermediate.[2][3] This intermediate is formed by the coupling of an amidoxime with an activated carboxylic acid derivative. Our retrosynthetic analysis of the target molecule, **5-(3-Chlorophenyl)-1,2,4-oxadiazole-3-carboxylic acid**, identifies two primary building blocks: 3-chloro-N'-hydroxybenzimidamide (also known as 3-chlorobenzamidoxime) and a two-carbon synthon that will form the C3-carboxylic acid portion of the oxadiazole ring. An ethyl oxalyl moiety is selected as the ideal synthon, as it provides the necessary carbonyl group for acylation and a protected carboxyl group (ethyl ester) that can be deprotected in the final step.





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Sources

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